

1,10-Dibromodecane-D20 CAS number and molecular weight

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Compound of Interest

Compound Name: 1,10-Dibromodecane-D20

Cat. No.: B585273

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An In-Depth Technical Guide to 1,10-Dibromodecane-D20

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1,10-Dibromodecane-D20**, a deuterated analog of 1,10-Dibromodecane. Its primary application is as an internal standard for quantitative analyses in various research and development settings.

Core Compound Data

1,10-Dibromodecane-D20 is a stable isotope-labeled compound essential for enhancing the accuracy and precision of quantitative analytical methods.^[1] The replacement of hydrogen atoms with deuterium results in a molecule that is chemically similar to its non-deuterated counterpart but has a different mass, allowing for its use as an internal standard in mass spectrometry-based assays.

Quantitative Data Summary

The following table summarizes the key quantitative data for **1,10-Dibromodecane-D20** and its non-deuterated analog for comparative purposes.

Property	1,10-Dibromodecane-D20	1,10-Dibromodecane (for reference)
CAS Number	150017-88-2	4101-68-2 [2] [3] [4]
Molecular Formula	C ₁₀ D ₂₀ Br ₂	C ₁₀ H ₂₀ Br ₂ [2] [5]
Molecular Weight	320.20	300.07 g/mol [2] [4]
Melting Point	Not available	25-27 °C [4] [6] [7]
Boiling Point	Not available	160 °C at 15 mmHg [4] [6] [7]
Density	Not available	1.335 g/mL at 25 °C [4] [6] [7]

Application in Quantitative Analysis

1,10-Dibromodecane-D20 is primarily utilized as an internal standard in quantitative analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[\[1\]](#) The addition of a known quantity of the deuterated standard to samples and calibration standards allows for the correction of variations that may occur during sample preparation, injection, and ionization, thereby improving the accuracy and reliability of the analytical results.

Experimental Protocols

The following is a representative protocol for the use of a deuterated internal standard, such as **1,10-Dibromodecane-D20**, in a quantitative LC-MS/MS analysis. This protocol is a general guideline and may require optimization for specific applications.

Preparation of Stock and Working Solutions

- Analyte and Internal Standard Stock Solutions (1 mg/mL): Accurately weigh approximately 1 mg of the non-deuterated analyte and **1,10-Dibromodecane-D20**. Dissolve each in a suitable organic solvent (e.g., methanol or acetonitrile) to a final volume of 1 mL.
- Working Standard Solutions: Prepare a series of working standard solutions by performing serial dilutions of the analyte stock solution. These solutions will be used to construct a calibration curve.

- Internal Standard Spiking Solution: Prepare a working solution of **1,10-Dibromodecane-D20** at a concentration that provides a stable and robust signal in the mass spectrometer. This concentration should be kept consistent across all samples, calibrators, and quality controls.

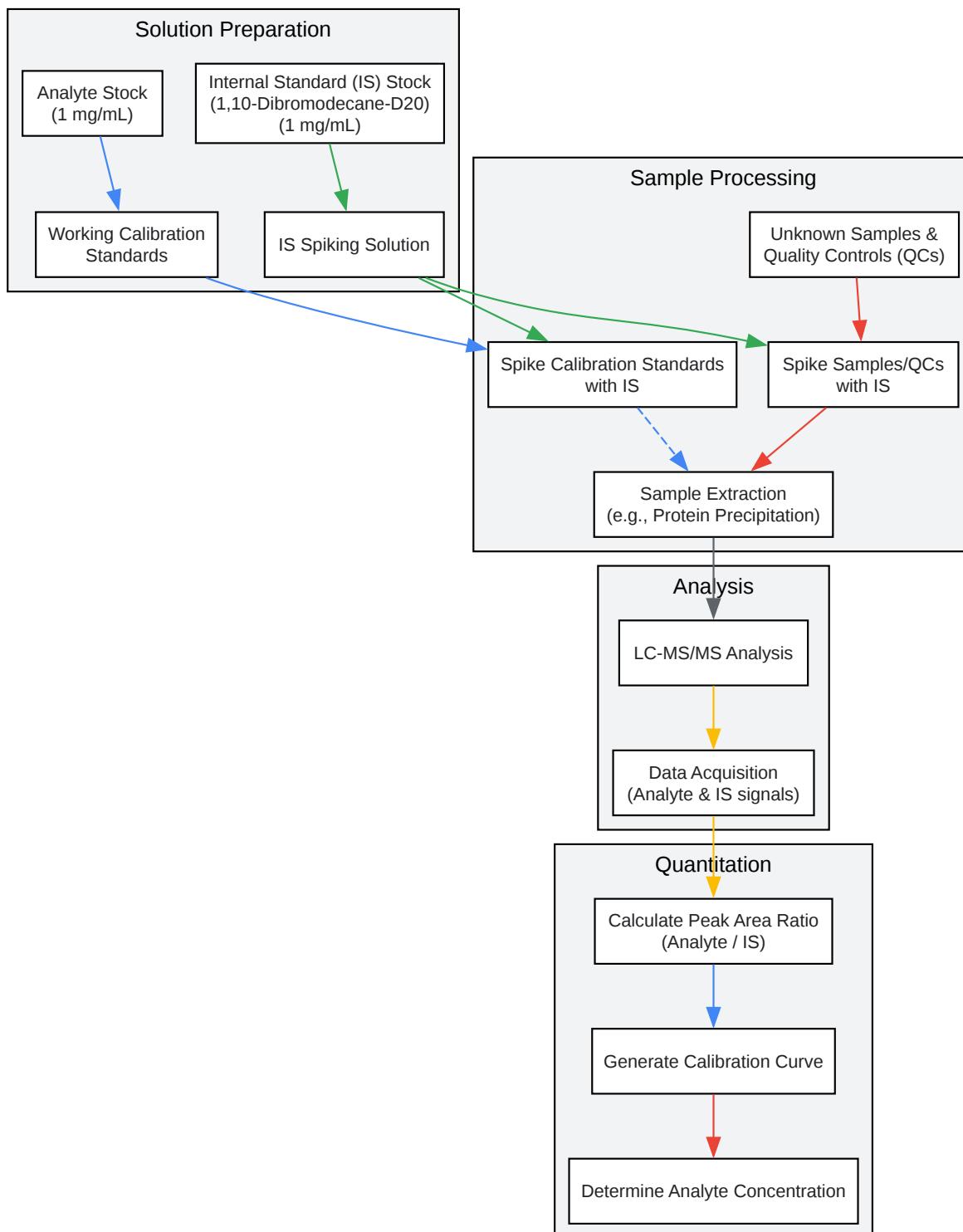
Sample Preparation (Protein Precipitation Example)

This protocol is a common method for extracting small molecules from biological matrices like plasma or serum.

- Aliquoting: In a microcentrifuge tube, add 100 μ L of each sample (calibrator, quality control, or unknown).
- Spiking: Add 10 μ L of the internal standard spiking solution to each tube.
- Vortexing: Briefly vortex the tubes to ensure thorough mixing.
- Precipitation: Add 300 μ L of cold acetonitrile to each tube to precipitate proteins.
- Vortexing: Vigorously vortex each tube for at least 30 seconds.
- Centrifugation: Centrifuge the tubes to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

Visualizing the Workflow

The following diagrams illustrate the logical flow of a quantitative analysis using an internal standard.

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Caption: Workflow for quantitative analysis using an internal standard.

Signaling Pathways

As a synthetic, deuterated aliphatic hydrocarbon, **1,10-Dibromodecane-D20** is not known to be involved in any biological signaling pathways. Its utility is confined to its role as an analytical tool.

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